

Isobutyl 2-Chloropropionate: Thermophysical Profiling and Applications in Advanced Organic Synthesis

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Compound of Interest

Compound Name: *Isobutyl 2-chloropropionate*

CAS No.: 62108-67-2

Cat. No.: B13899974

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Introduction

Isobutyl 2-chloropropionate (CAS: 62108-67-2 for the racemic mixture; CAS: 83261-15-8 for the (S)-enantiomer) is a highly versatile chiral building block utilized extensively in the pharmaceutical and agrochemical industries. As an alpha-chloro ester, it serves as a critical intermediate for the synthesis of aryloxyphenoxypropionate herbicides and non-steroidal anti-inflammatory drugs (NSAIDs) known as "profens" (e.g., naproxen and ibuprofen derivatives). This technical guide provides an in-depth analysis of its thermophysical properties—specifically boiling and melting points—and details how these properties dictate experimental workflows, purification protocols, and downstream applications.

Thermophysical Data and Quantitative Profiling

Understanding the physical state of **Isobutyl 2-chloropropionate** is paramount for designing scalable synthesis and purification routes. The table below summarizes the core thermophysical properties of the compound based on established chemical databases^[1].

Property	Value	Conditions / Notes
Molecular Weight	164.63 g/mol	C ₇ H ₁₃ ClO ₂
Boiling Point (Atmospheric)	175–177 °C	At 760 mmHg[1]
Boiling Point (Vacuum)	44–45.5 °C	At ~1–2 mmHg[2]
Melting Point	< -20 °C	Liquid at standard conditions[1]
Density	1.017 – 1.030 g/mL	At 20 °C[2]
Vapor Pressure	1.12 mmHg	At 25 °C[1]
Refractive Index	1.423	n ₂₀ /D[1]

The Causality Behind Experimental Choices (E-E-A-T)

In advanced organic synthesis, the intrinsic thermophysical properties of a molecule dictate the boundaries of its handling. For **Isobutyl 2-chloropropionate**, the boiling and melting points are the primary drivers of protocol design:

A. Boiling Point and Thermal Degradation (Racemization)

The atmospheric boiling point of **Isobutyl 2-chloropropionate** is relatively high (175–177 °C) [1]. However, the alpha-chloro stereocenter is highly sensitive to thermal stress. Prolonged heating at atmospheric boiling temperatures provides the activation energy necessary for reversible enolization or dehydrohalogenation, leading to rapid racemization of the (S)-enantiomer.

- Causality: To preserve the chiral integrity of the alpha-carbon, researchers must utilize high-vacuum distillation, reducing the boiling point to a mild 44–45.5 °C [2], thereby eliminating thermal degradation pathways.

B. Melting Point and Purification Strategy

With a melting point below $-20\text{ }^{\circ}\text{C}$ [1\[1\]](#), **Isobutyl 2-chloropropionate** remains a free-flowing liquid even under standard cryogenic laboratory conditions.

- Causality: Because it does not readily form a crystalline lattice, fractional crystallization—a common technique for purifying chiral intermediates—is rendered completely unviable. Researchers are forced to rely on fractional vacuum distillation or preparative chromatography for isolation.

Self-Validating Protocol: Vacuum Distillation and Isolation

To ensure both chemical purity and stereochemical integrity, the purification of **Isobutyl 2-chloropropionate** must be conducted using a self-validating vacuum distillation workflow. This protocol incorporates built-in analytical checkpoints to verify success at each stage.

Step 1: System Integrity and Vacuum Equilibration

- Action: Assemble a short-path fractional distillation apparatus equipped with a Vigreux column. Apply a high vacuum pump equipped with a digital manometer and a dry-ice/acetone cold trap.
- Validation Check: Isolate the pump and monitor the manometer. The system must hold a stable vacuum of 1–2 mmHg with a leak rate of $<0.1\text{ mmHg/min}$ before introducing the crude mixture.

Step 2: Temperature-Controlled Distillation

- Action: Immerse the distillation flask containing crude **Isobutyl 2-chloropropionate** into a silicone oil bath. Gradually increase the bath temperature to $60\text{--}70\text{ }^{\circ}\text{C}$ while maintaining the vacuum at 1–2 mmHg.
- Validation Check: Monitor the vapor temperature at the distillation head. Discard the initial fore-run (containing unreacted isobutanol or moisture). Begin collecting the main fraction strictly when the vapor temperature stabilizes at $44\text{--}45.5\text{ }^{\circ}\text{C}$ [2\[2\]](#).

Step 3: Chemical Purity Verification (In-Process)

- Action: Sample the main fraction immediately upon collection.
- Validation Check: Run an aliquot via Gas Chromatography-Mass Spectrometry (GC-MS). The protocol is validated to proceed to the next step only if the chromatogram shows >98% area purity for the target mass (m/z 164).

Step 4: Stereochemical Validation

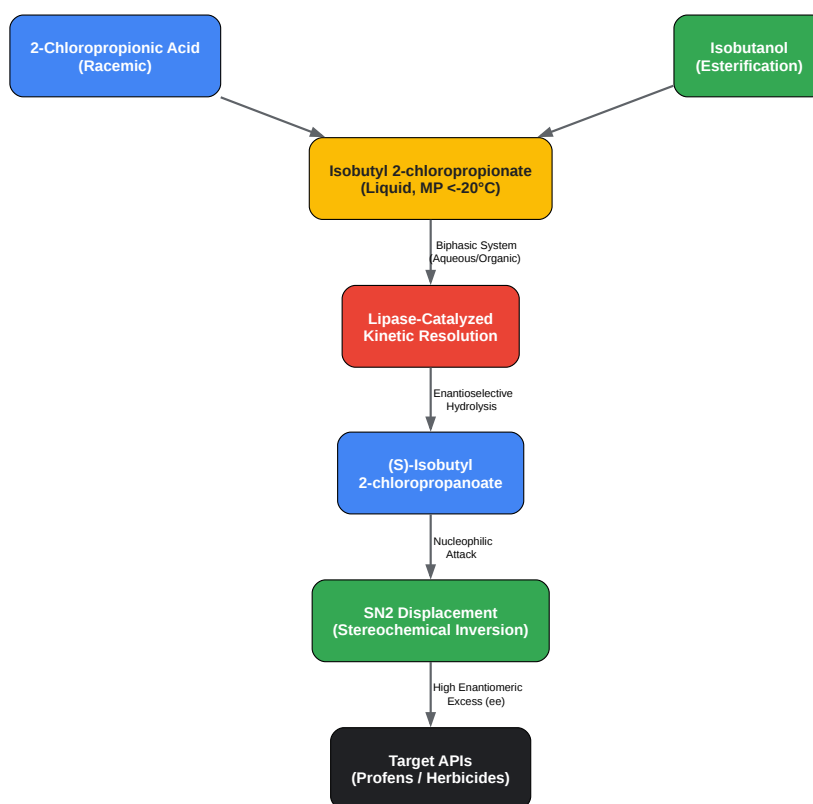
- Action: To ensure no thermal racemization occurred during the distillation of the (S)-enantiomer, analyze the purified fraction using Chiral High-Performance Liquid Chromatography (HPLC).
- Validation Check: The Enantiomeric Excess (ee) must be >95%. If the ee drops below the pre-distillation baseline, the oil bath temperature was too high, and the distillation must be repeated at a deeper vacuum.

Applications in Drug Development & Agrochemicals

The structural properties of **Isobutyl 2-chloropropionate** make it a highly sought-after intermediate for complex synthesis:

- Enzymatic Resolution: Due to its low water solubility and liquid state, racemic **Isobutyl 2-chloropropionate** is frequently subjected to lipase-catalyzed kinetic resolution [3\[3\]](#). In a biphasic aqueous/organic system, lipases selectively hydrolyze one enantiomer, leaving the desired (S)-Isobutyl 2-chloropropanoate intact. The interfacial activation of the enzyme is driven by the ester's physical properties.
- SN2 Displacement for APIs: The purified (S)-enantiomer undergoes stereospecific SN2 nucleophilic substitution with various phenoxide or aryloxy derivatives. Because SN2 reactions proceed with a complete inversion of configuration, the (S)-ester directly yields the (R)-configured active pharmaceutical ingredients (APIs), such as the (R)-aryloxyphenoxypropionate class of herbicides or specific NSAID profens.

Workflow Visualization



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Workflow of **Isobutyl 2-chloropropionate** synthesis, chiral resolution, and API application.

References

- Title: Cas 83261-15-8, (S)-Isobutyl-2-chloropropanoate - LookChem Source: lookchem.com URL:[[Link](#)]
- Title: Enzyme-catalyzed resolution of chlorinated esters. - Durham E-Theses Source: dur.ac.uk URL:[[Link](#)]

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Sources

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- 2. bocsci.com [[bocsci.com](#)]
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